

A Technical History of JPL's Robotic Exploration of Mars

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For decades, NASA's Jet Propulsion Laboratory (**JPL**) has been at the forefront of robotic exploration of Mars. A succession of increasingly sophisticated orbiters, landers, and rovers has transformed our understanding of the Red Planet, revealing a world with a complex geological history and a past that may have been conducive to life. This technical guide provides an in-depth overview of **JPL**'s key Mars missions, detailing their scientific objectives, instrument payloads, and experimental methodologies for an audience of researchers, scientists, and drug development professionals.

Early Reconnaissance: The Mariner Flybys

JPL's journey to Mars began with the Mariner program, a series of flyby missions that provided the first close-up views of the planet. These early missions were crucial for gathering fundamental data about Mars's atmosphere and surface, paving the way for future, more complex explorations.

Mariner 4, launched in 1964, was the first successful flyby of Mars.^{[1][2]} Its primary objective was to capture and transmit the first close-up images of the Martian surface.^{[1][2]} The spacecraft also conducted measurements of interplanetary space and the Martian environment.^{[1][3]}

Orbital Surveillance: Charting the Red Planet from Above

Following the initial flybys, **JPL** developed a series of orbiters designed for long-term observation of Mars. These missions have been instrumental in mapping the planet's surface, studying its climate, and identifying potential landing sites for future missions.

Mariner 9, which arrived at Mars in 1971, became the first spacecraft to orbit another planet.[4][5][6] Despite arriving during a global dust storm, it went on to map 85% of the Martian surface, revealing features like the vast Valles Marineris canyon system and the towering Olympus Mons volcano.[6]

Subsequent orbiters have continued to build upon this legacy. Mars Global Surveyor provided high-resolution imaging and topographic data that revolutionized our understanding of Martian geology.[7][8] Mars Odyssey has been instrumental in mapping the distribution of water ice and has served as a crucial communications relay for surface missions.[9][10][11][12][13] The Mars Reconnaissance Orbiter carries a powerful high-resolution camera and other instruments to study the Martian climate and geology in unprecedented detail.[14][15][16][17][18]

On the Ground: Landers and Rovers

JPL's landers and rovers have provided an up-close and personal view of the Martian surface, conducting detailed analyses of rocks and soil to search for evidence of past water activity and assess the planet's habitability.

The Viking Program, while managed by NASA's Langley Research Center, included two orbiters built and operated by **JPL**. [19] The Viking 1 lander was the first U.S. mission to successfully land on Mars and conduct experiments on the surface.[20]

The modern era of Mars surface exploration began with Mars Pathfinder and its small rover, Sojourner, in 1997.[21][22][23][24] This mission demonstrated the feasibility of a low-cost landing system and the value of a mobile platform for exploration.[21][23]

This success was followed by the twin Mars Exploration Rovers, Spirit and Opportunity, which landed in 2004.[25][26] Designed for a 90-day mission, both rovers far exceeded their operational lifetimes, making significant discoveries about the history of water on Mars.[25][27]

The Mars Science Laboratory mission delivered the car-sized rover Curiosity to Gale Crater in 2012.[28][29][30][31] Curiosity's advanced suite of instruments is designed to assess Mars's past and present habitability.[28][30]

The most recent addition to **JPL**'s Martian fleet is the Perseverance rover, which landed in Jezero Crater in 2021 as part of the Mars 2020 mission.[32][33] Perseverance is searching for signs of ancient microbial life and collecting rock and soil samples for potential future return to Earth.[32][33][34][35][36]

Quantitative Mission Data

The following tables summarize key quantitative data for **JPL**'s Mars exploration missions.

| Flyby and Orbiter Missions | Launch Date | Mars Arrival Date | Mission Type | Key Scientific Instruments |
|----------------------------|--------------|-------------------|--------------|--|
| Mariner 4 | Nov 28, 1964 | Jul 15, 1965 | Flyby | Imaging System, Helium Magnetometer, Plasma Probe, Cosmic Ray Telescope, Cosmic Dust Detector[1][2][37][38] |
| Mariner 9 | May 30, 1971 | Nov 14, 1971 | Orbiter | Imaging System, Infrared Interferometer Spectrometer, Ultraviolet Spectrometer, Infrared Radiometer[4][5][6][39] |
| Viking 1 Orbiter | Aug 20, 1975 | Jun 19, 1976 | Orbiter | Imaging System, Atmospheric Water Detector, Infrared Thermal Mapper[20] |
| Viking 2 Orbiter | Sep 9, 1975 | Aug 7, 1976 | Orbiter | Imaging System, Atmospheric Water Detector, Infrared Thermal Mapper |
| Mars Global Surveyor | Nov 7, 1996 | Sep 12, 1997 | Orbiter | Mars Orbiter Camera (MOC), Mars Orbiter Laser Altimeter |

(MOLA), Thermal
Emission
Spectrometer
(TES),
Magnetometer/EI
electron
Reflectometer[7]
[8][40][41]

Mars Odyssey

Apr 7, 2001

Oct 24, 2001

Orbiter

Thermal
Emission
Imaging System
(THEMIS),
Gamma Ray
Spectrometer
(GRS), Martian
Radiation
Environment
Experiment
(MARIE)[9][10]
[11][12][13]

Mars

Aug 12, 2005

Mar 10, 2006

Orbiter

Reconnaissance
Orbiter

High Resolution
Imaging Science
Experiment
(HiRISE),
Context Camera
(CTX), Mars
Color Imager
(MARCI),
Compact
Reconnaissance
Imaging
Spectrometer for
Mars (CRISM),
Mars Climate
Sounder (MCS),
Shallow Radar

(SHARAD)[[15](#)][\[16\]](#)

| Lander and Rover Missions | Launch Date | Mars Landing Date | Mission Type | Key Scientific Instruments |
|-----------------------------|--------------|-------------------|----------------|---|
| Viking 1 Lander | Aug 20, 1975 | Jul 20, 1976 | Lander | Imaging System, Gas Chromatograph-Mass Spectrometer, X-ray Fluorescence Spectrometer, Seismometer, Meteorology Instrument Package, Biology Instrument[20] |
| Viking 2 Lander | Sep 9, 1975 | Sep 3, 1976 | Lander | Imaging System, Gas Chromatograph-Mass Spectrometer, X-ray Fluorescence Spectrometer, Seismometer, Meteorology Instrument Package, Biology Instrument |
| Mars Pathfinder & Sojourner | Dec 4, 1996 | Jul 4, 1997 | Lander & Rover | Imager for Mars Pathfinder (IMP), Atmospheric Structure Instrument/Meteorology Package (ASI/MET), Alpha Proton X-ray Spectrometer |

(APXS) (on
rover)[21][24]

Spirit (MER-A)

Jun 10, 2003

Jan 4, 2004

Rover

Panoramic
Camera
(Pancam),
Microscopic
Imager (MI),
Mini-Thermal
Emission
Spectrometer
(Mini-TES),
Mössbauer
Spectrometer,
Alpha Particle X-
ray Spectrometer
(APXS), Rock
Abrasion Tool
(RAT)[25][26][27]

Opportunity
(MER-B)

Jul 7, 2003

Jan 25, 2004

Rover

Panoramic
Camera
(Pancam),
Microscopic
Imager (MI),
Mini-Thermal
Emission
Spectrometer
(Mini-TES),
Mössbauer
Spectrometer,
Alpha Particle X-
ray Spectrometer
(APXS), Rock
Abrasion Tool
(RAT)[25][26][42]

Curiosity (MSL)

Nov 26, 2011

Aug 6, 2012

Rover

Mast Camera
(Mastcam),

Chemistry and
Camera
(ChemCam),
Alpha Particle X-
ray Spectrometer
(APXS),
Chemistry and
Mineralogy
(CheMin),
Sample Analysis
at Mars (SAM),
Radiation
Assessment
Detector (RAD),
Dynamic Albedo
of Neutrons
(DAN), Rover
Environmental
Monitoring
Station (REMS),
Mars Hand Lens
Imager (MAHLI),
Mars Descent
Imager (MARDI)
[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[43\]](#)

Perseverance
(Mars 2020)

Jul 30, 2020

Feb 18, 2021

Rover &
Helicopter

Mastcam-Z,
SuperCam,
Planetary
Instrument for X-
ray
Lithochemistry
(PIXL), Scanning
Habitable
Environments
with Raman &
Luminescence
for Organics &

Chemicals
(SHERLOC),
Mars Oxygen In-
Situ Resource
Utilization
Experiment
(MOXIE), Mars
Environmental
Dynamics
Analyzer
(MEDA), Radar
Imager for Mars'
Subsurface
Experiment
(RIMFAX)[[32](#)][[33](#)]
[\[34\]](#)[[35](#)]

Experimental Protocols and Methodologies

The scientific instruments aboard **JPL**'s Mars missions employ a variety of sophisticated techniques to analyze the Martian environment. Below are detailed methodologies for some of the key experiments.

Rover-Based Remote and Contact Science

JPL's Mars rovers utilize a two-tiered approach to scientific investigation: remote sensing from the mast and in-situ analysis with an arm-mounted instrument suite.

Remote Sensing Protocol:

- **Target Identification:** The Panoramic Camera (Pancam) or Mastcam-Z surveys the surrounding terrain to identify geological features of interest. These are multispectral imagers capable of creating high-resolution, panoramic, and stereoscopic images.
- **Elemental and Mineralogical Analysis:** The Chemistry and Camera (ChemCam) instrument on Curiosity and the SuperCam on Perseverance use Laser-Induced Breakdown Spectroscopy (LIBS). A high-powered laser vaporizes a small amount of a rock or soil target

from a distance. The resulting plasma is analyzed by a spectrometer to determine the elemental composition. SuperCam also incorporates Raman and infrared spectroscopy for mineralogical analysis.

Contact Science Protocol:

- **Surface Preparation:** For rock targets, the Rock Abrasion Tool (RAT) on the Mars Exploration Rovers or the drill on Curiosity and Perseverance can remove the weathered outer layer to expose fresh material.
- **Microscopic Imaging:** The Microscopic Imager (MI) on Spirit and Opportunity and the Mars Hand Lens Imager (MAHLI) on Curiosity and Perseverance provide close-up, high-resolution images of the rock and soil texture.
- **Elemental Composition:** The Alpha Particle X-ray Spectrometer (APXS), present on Sojourner, the Mars Exploration Rovers, Curiosity, and Perseverance, bombards the target with alpha particles and X-rays. The resulting backscattered alpha particles and X-ray fluorescence are measured to determine the elemental composition of the sample.
- **Mineralogical Analysis:**
 - The Mössbauer Spectrometer on Spirit and Opportunity was used to identify iron-bearing minerals.
 - The Chemistry and Mineralogy (CheMin) instrument on Curiosity uses X-ray diffraction to identify and quantify the minerals in a powdered rock or soil sample delivered by the rover's drill.
 - The Scanning Habitable Environments with Raman & Luminescence for Organics & Chemicals (SHERLOC) instrument on Perseverance uses an ultraviolet laser to perform fine-scale mapping of minerals and organic molecules.

Orbiter-Based Surface and Atmospheric Analysis

JPL's Mars orbiters employ a suite of instruments to study the planet's surface and atmosphere from a global perspective.

Surface Composition and Topography:

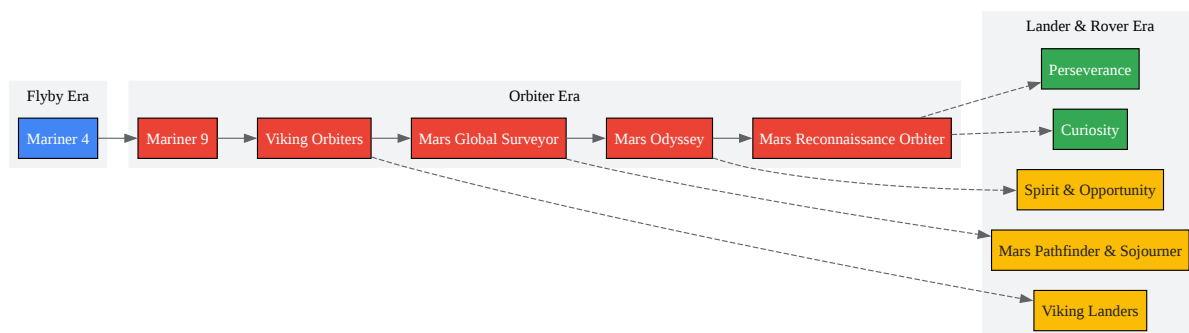
- **Thermal Emission Spectrometry:** The Thermal Emission Spectrometer (TES) on Mars Global Surveyor and the Thermal Emission Imaging System (THEMIS) on Mars Odyssey measure the infrared energy emitted from the Martian surface. Different minerals radiate heat at characteristic wavelengths, allowing scientists to create maps of surface mineralogy.
- **Laser Altimetry:** The Mars Orbiter Laser Altimeter (MOLA) on Mars Global Surveyor used a laser to measure the round-trip travel time of a light pulse from the spacecraft to the surface and back. This data was used to create a highly accurate topographic map of Mars.
- **High-Resolution Imaging:** The High Resolution Imaging Science Experiment (HiRISE) on the Mars Reconnaissance Orbiter is a powerful telescopic camera capable of imaging the Martian surface with resolutions as fine as a few tens of centimeters per pixel.

Atmospheric Profiling:

- The Mars Climate Sounder (MCS) on the Mars Reconnaissance Orbiter observes the Martian atmosphere in the infrared to measure temperature, pressure, humidity, and dust content at different altitudes.

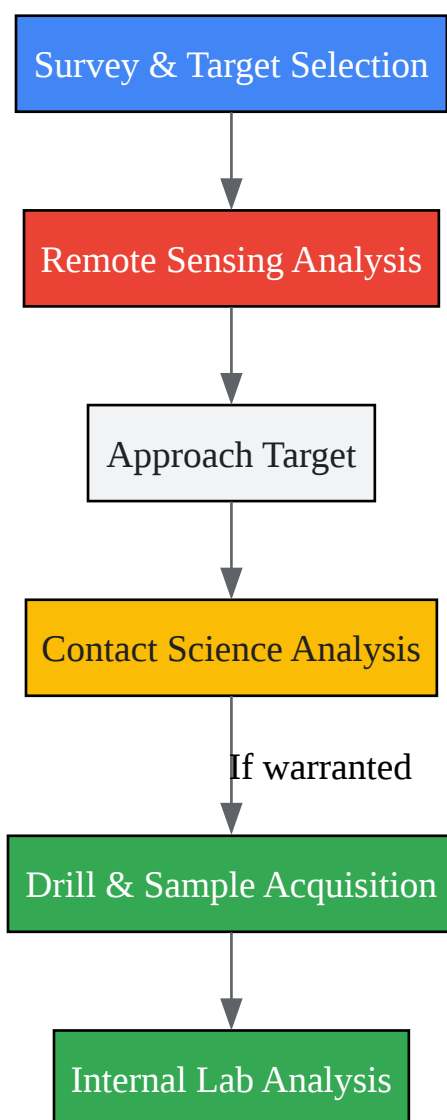
Visualizing JPL's Mars Exploration

The following diagrams illustrate key aspects of **JPL's** Mars exploration history and methodologies.



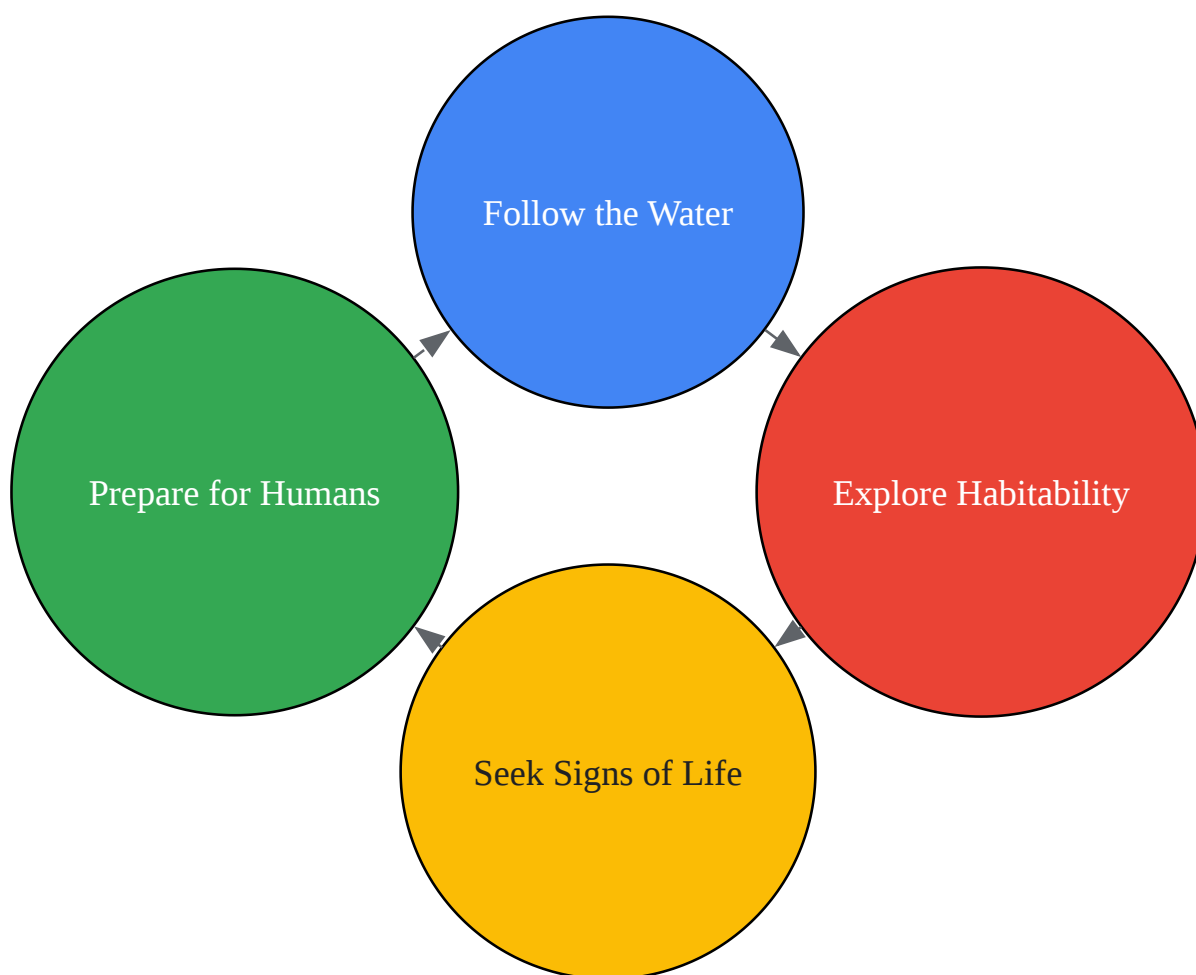
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Caption: A timeline of key **JPL** Mars exploration missions.



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Caption: A simplified workflow for Mars rover scientific investigations.



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Caption: The evolving science goals of **JPL**'s Mars Exploration Program.

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